

Fmoc-D-4-Bromophenylalanine in Drug Development: A Comparative Guide

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Compound of Interest

Compound Name: *Fmoc-D-4-Bromophenylalanine*

CAS No.: 198545-76-5

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For Researchers, Scientists, and Drug Development Professionals

The strategic incorporation of unnatural amino acids is a pivotal strategy in modern drug development, enabling the fine-tuning of peptide and small molecule therapeutics. Among these, **Fmoc-D-4-Bromophenylalanine**, a derivative of the essential amino acid phenylalanine, has emerged as a valuable building block. The introduction of a bromine atom onto the phenyl ring and the use of the D-enantiomer confer unique physicochemical properties that can significantly enhance the therapeutic potential of a drug candidate. This guide provides a comparative analysis of **Fmoc-D-4-Bromophenylalanine**, supported by experimental data and detailed methodologies, to aid researchers in its effective application.

Performance Comparison: Fmoc-D-4-Bromophenylalanine vs. Alternatives

The primary advantages of incorporating **Fmoc-D-4-Bromophenylalanine** into a peptide sequence include the potential for enhanced biological activity, increased metabolic stability, and improved receptor binding affinity.^{[1][2]} The bulky and electronegative bromine atom can introduce favorable steric and electronic interactions within the target binding pocket.^[1]

Furthermore, the D-configuration of the amino acid provides resistance to enzymatic degradation by proteases, which typically recognize L-amino acids.[2]

To illustrate the impact of halogenation, consider the case of the antimicrobial peptide nisin. While not a direct study on **Fmoc-D-4-Bromophenylalanine**, research on a nisin variant where a tryptophan residue was replaced with 5-bromotryptophan demonstrated a significant enhancement in antimicrobial potency.[1] This highlights the potential of halogenation as a strategy to improve the efficacy of peptide-based therapeutics.

Below is a comparative summary of the performance of peptides containing 4-Bromophenylalanine against a native peptide and other halogenated analogs.

Metric	Native Peptide (with Phenylalanine)	Peptide with 4- Bromophenyla lanine	Peptide with 4- Chlorophenyla lanine	Peptide with 4- Fluorophenylal anine
Receptor Binding Affinity (Ki)	Baseline	Potentially Increased[1]	Potentially Increased	Potentially Increased
Enzyme Inhibition (IC50)	Baseline	Potentially Decreased (Higher Potency) [1]	Potentially Decreased	Potentially Decreased
Antimicrobial Activity (MIC)	Baseline	Potentially Decreased (Higher Potency) [1]	Not Widely Reported	Not Widely Reported
Metabolic Stability	Susceptible to Proteolysis	Increased Resistance[2]	Increased Resistance	Increased Resistance

Note: Quantitative data for direct comparisons are often specific to the peptide and its target and may not be publicly available. The table reflects general trends observed in peptide drug discovery.

Case Study: Antimicrobial Activity of a Halogenated Nisin Variant

A study on the lantibiotic peptide nisin provides a compelling example of the impact of bromination on biological activity. The minimum inhibitory concentration (MIC) was determined for a nisin variant containing 5-bromotryptophan against various bacterial strains.

Organism	Nisin (Wild Type) MIC (µg/mL)	Nisin Variant (with 5-Bromotryptophan) MIC (µg/mL)
Staphylococcus aureus	>128	64
Enterococcus faecalis	64	32

This data demonstrates that the incorporation of a brominated amino acid can significantly enhance the antimicrobial potency of a peptide.

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. The following are standard protocols for key experiments in the evaluation of peptides containing **Fmoc-D-4-Bromophenylalanine**.

Solid-Phase Peptide Synthesis (SPPS)

Objective: To synthesize a peptide containing a 4-Bromophenylalanine residue.

Materials:

- **Fmoc-D-4-Bromophenylalanine**
- Other Fmoc-protected amino acids
- Rink Amide resin (or other suitable solid support)
- Coupling reagents (e.g., HBTU, HOBT)

- Base (e.g., DIPEA)
- Deprotection reagent (20% piperidine in DMF)
- Cleavage cocktail (e.g., TFA/TIS/H₂O)
- Solvents (DMF, DCM)

Procedure:

- Resin Swelling: Swell the resin in DMF.
- First Amino Acid Coupling: Couple the C-terminal Fmoc-protected amino acid to the resin.
- Fmoc Deprotection: Remove the Fmoc protecting group with 20% piperidine in DMF.
- Subsequent Amino Acid Couplings: Sequentially couple the remaining amino acids, including **Fmoc-D-4-Bromophenylalanine**, using coupling reagents and a base. Repeat the deprotection and coupling steps for each amino acid.
- Cleavage: Cleave the synthesized peptide from the resin using a cleavage cocktail.
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Analysis: Confirm the identity and purity of the peptide using mass spectrometry.^[3]

Receptor Binding Assay

Objective: To determine the binding affinity (K_i) of a peptide analog to its target receptor.

Procedure:

- Reagent Preparation: Prepare solutions of the radiolabeled ligand, the unlabeled competitor peptides (native and modified), and the cell membranes or purified receptors.
- Assay Setup: In a 96-well plate, combine the receptor preparation, a fixed concentration of the radiolabeled ligand, and varying concentrations of the competitor peptides.

- Incubation: Incubate the plate to allow binding to reach equilibrium.
- Separation: Separate the bound and free radioligand using a filter-based method.
- Detection: Quantify the amount of bound radioligand using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the logarithm of the competitor concentration and fit the data to a one-site competition model to determine the IC50 value. Convert the IC50 to a Ki value using the Cheng-Prusoff equation.

Enzyme Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of a peptide inhibitor.

Procedure:

- Reagent Preparation: Prepare solutions of the enzyme, substrate, and peptide inhibitors (native and modified) in an appropriate buffer.
- Assay Setup: In a 96-well plate, add the enzyme and varying concentrations of the peptide inhibitors.
- Pre-incubation: Pre-incubate the enzyme and inhibitors.
- Reaction Initiation: Initiate the enzymatic reaction by adding the substrate.
- Detection: Measure the reaction progress over time using a suitable detection method (e.g., absorbance, fluorescence).
- Data Analysis: Calculate the initial reaction rates and plot the percentage of inhibition against the logarithm of the inhibitor concentration. Fit the data to a dose-response curve to determine the IC50 value.

Antimicrobial Susceptibility Testing (MIC Assay)

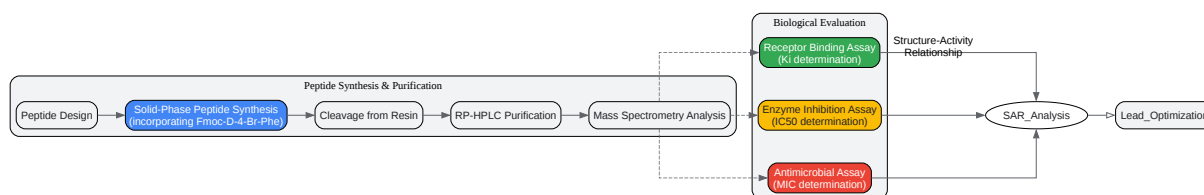
Objective: To determine the minimum inhibitory concentration (MIC) of an antimicrobial peptide.

Procedure:

- Peptide Preparation: Prepare serial dilutions of the peptides in a 96-well microtiter plate.
- Inoculum Preparation: Prepare a standardized bacterial suspension.
- Inoculation: Add the bacterial suspension to each well.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the peptide that completely inhibits visible bacterial growth.[4]

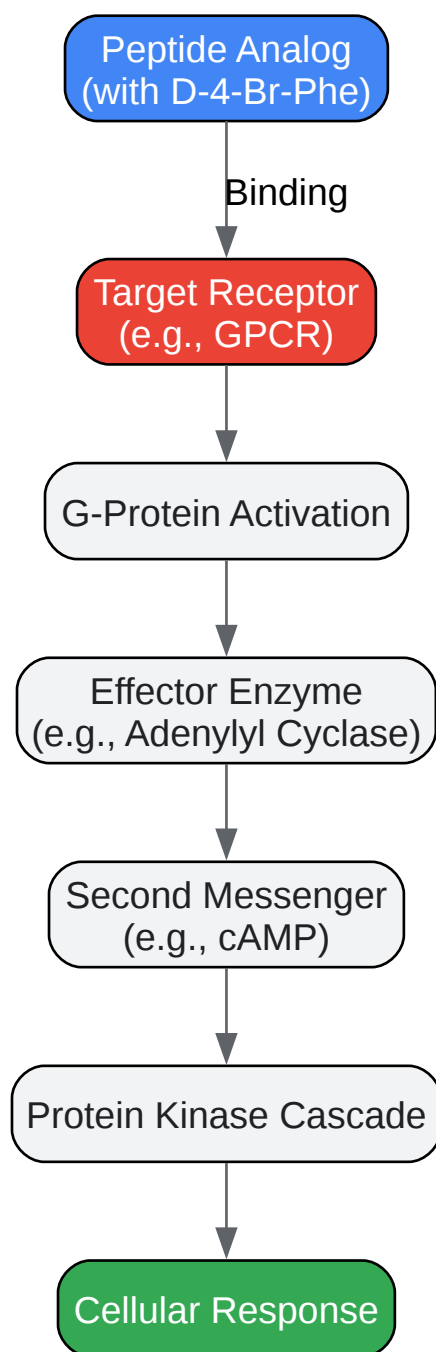
Visualizing Workflows and Pathways

Diagrams are essential for understanding complex processes and relationships in drug development.



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Caption: Generalized workflow for the synthesis and evaluation of peptides containing **Fmoc-D-4-Bromophenylalanine**.



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Caption: A simplified signaling pathway initiated by the binding of a peptide analog to a G-protein coupled receptor (GPCR).

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